Application Note: Super-TDU 1-31 Stock Solution Preparation Protocol

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Compound of Interest		
Compound Name:	*Super-TDU 1-31*	
Cat. No.:	*B1574784*	*Get Quote*

Abstract & Scientific Context

Super-TDU 1-31 is a potent, rationally designed peptide inhibitor targeting the YAP-TEAD protein-protein interaction, a critical node in the Hippo signaling pathway. Dysregulation of the Hippo pathway, leading to YAP (Yes-associated protein) nuclear accumulation and TEAD (TEA domain family member) activation, is a hallmark of multiple malignancies, including gastric and hepatocellular carcinomas.

Super-TDU 1-31 functions as a mimetic of VGLL4 (Vestigial-like family member 4). VGLL4 is a natural antagonist of YAP that binds to TEADs via its Tondu (TDU) domains. By mimicking this domain, **Super-TDU 1-31** competitively binds to TEADs, displacing YAP and thereby suppressing the transcription of oncogenic target genes such as CTGF, CYR61, and CDX2.

This protocol provides a standardized method for preparing high-integrity stock solutions of **Super-TDU 1-31** to ensure experimental reproducibility in in vitro and in vivo assays.

Mechanistic Visualization

The following diagram illustrates the competitive inhibition mechanism of **Super-TDU 1-31** within the Hippo pathway.

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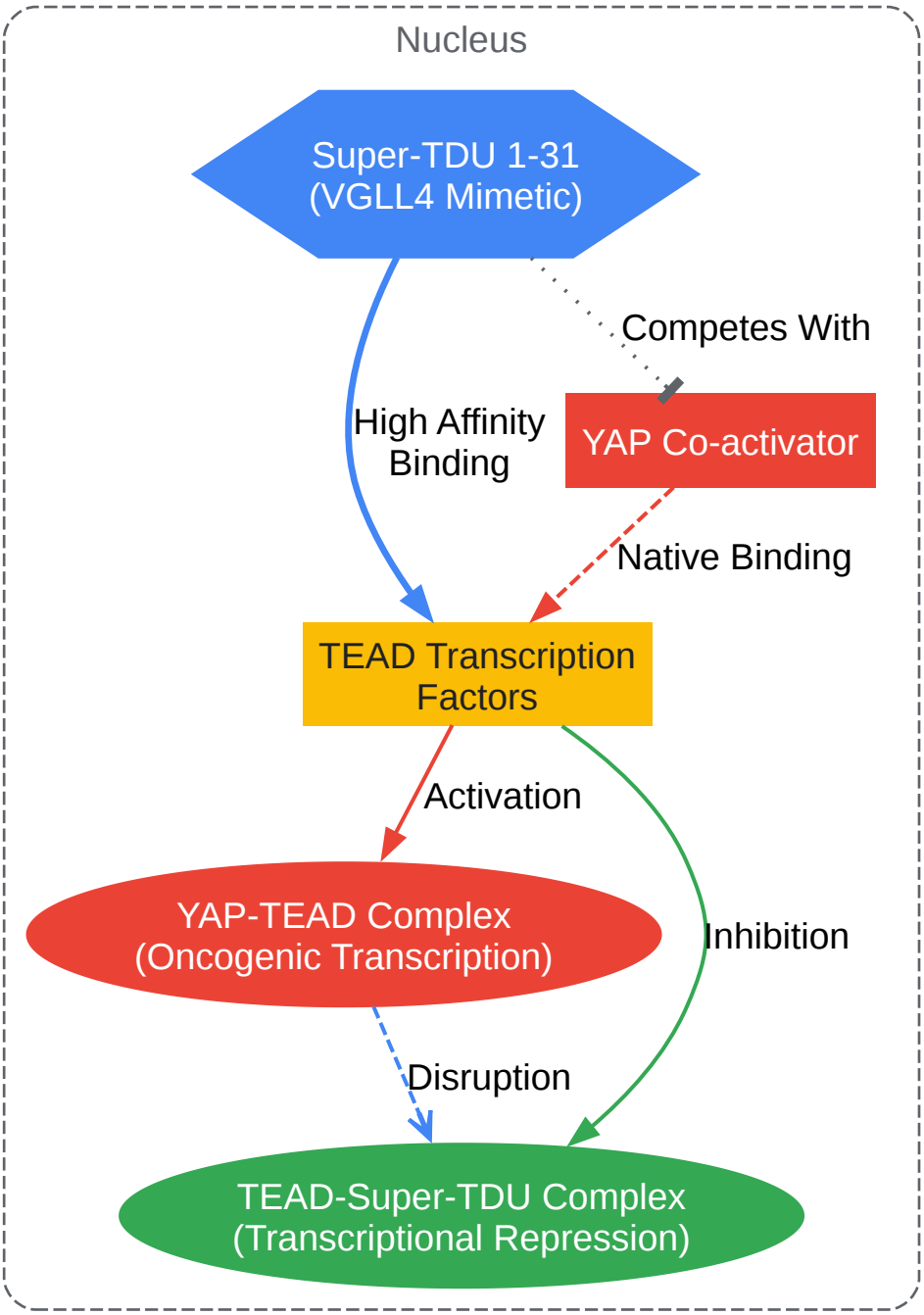

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Figure 1: Mechanism of Action. **Super-TDU 1-31** mimics VGLL4 to competitively bind TEADs, preventing YAP-mediated oncogenic transcription.

Physicochemical Properties[1][2]

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Understanding the chemical nature of **Super-TDU 1-31** is prerequisite to successful solubilization. As a peptide, it is susceptible to degradation and aggregation if mishandled.

Property	Specification	Notes
Compound Name	Super-TDU 1-31	Peptide fragment (residues 1-31)
Molecular Weight	~3241.48 g/mol (Free Base)	Critical: Check your vial. Salt forms (e.g., TFA) will have a higher MW (approx. 3355.5 g/mol).[1]
Formula	$C_{141}H_{218}N_{40}O_{48}$	Based on free base.
Solubility (DMSO)	≥ 100 mg/mL (18.94 mM)	Recommended solvent for stock preparation.
Solubility (Water)	~ 50 mg/mL (9.47 mM)	Lower stability; use for immediate application only.
Solubility (PBS)	~ 25 mg/mL (4.73 mM)	pH dependent; risk of precipitation at high concentrations.
Appearance	White to off-white solid	Hygroscopic.
Storage (Powder)	-20°C (3 years)	Protect from moisture.[2]

Materials & Reagents

- **Super-TDU 1-31** Lyophilized Powder (Verify MW on CoA).
- Solvent: Dimethyl Sulfoxide (DMSO), anhydrous, ≥99.9% (Sigma-Aldrich or equivalent).
  - Why DMSO? It prevents peptide aggregation and microbial growth, ensuring long-term stability at -80°C.
- Vortex Mixer.
- Ultrasonic Bath (Sonicator).

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- Precision Balance (if weighing bulk powder).
- Amber Microcentrifuge Tubes (1.5 mL) or foil-wrapped tubes (to protect from light).

Preparation Protocol

Step 1: Molarity Calculation

Critical: Do not assume the weight on the label is the exact amount of peptide. Lyophilized peptides often contain counterions (TFA, Acetate) and residual water.

- Gross Weight: The total weight of the powder.
- Net Peptide Content: The actual percentage of peptide (usually 70-80%).
- Best Practice: If the vendor supplies a specific amount (e.g., "1 mg"), dissolve the entire content of the vial to a known volume rather than attempting to weigh a small aliquot, which introduces significant error.

Formula:

Example Calculation (for 10 mM Stock):

- Mass: 1 mg[2][3][4][5]
- MW (Free Base): 3241.48 g/mol [2]
- Target Concentration: 10 mM (0.01 M)

Step 2: Solubilization Workflow

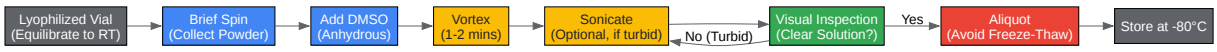

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Figure 2: Step-by-step solubilization workflow designed to minimize peptide loss and degradation.

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- Equilibration: Allow the lyophilized vial to warm to room temperature (RT) for 15-20 minutes before opening. This prevents atmospheric moisture from condensing on the hygroscopic peptide.
- Centrifugation: Briefly centrifuge the vial (10,000 x g for 10 seconds) to ensure all powder is at the bottom.
- Solvent Addition: Add the calculated volume of high-grade DMSO.
- Dissolution:
  - Vortex vigorously for 1 minute.
  - Sonication: If the solution is not perfectly clear, sonicate in a water bath for 2-5 minutes. Peptides can form invisible aggregates; sonication ensures a true homogeneous solution.
- Quality Control: Inspect the solution against a light source. It must be colorless and free of particulates.

Step 3: Aliquoting and Storage

- Aliquoting: Divide the stock solution into single-use aliquots (e.g., 10-50 µL) to avoid repeated freeze-thaw cycles. Freeze-thaw cycles can cause peptide precipitation and hydrolysis.
- Storage:
  - -80°C: Stable for 6 months (Recommended).
  - -20°C: Stable for 1 month.
  - 4°C: Unstable; use immediately.

Usage Guidelines for In Vitro Assays

When using **Super-TDU 1-31** in cell culture (e.g., Gastric Cancer cell lines MGC-803, HGC-27):

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- Dilution: Dilute the DMSO stock into the culture medium immediately prior to treatment.
- Vehicle Control: Always include a vehicle control group containing the same percentage of DMSO as the treatment group.
- DMSO Limit: Ensure the final DMSO concentration in the well is < 0.5% (ideally < 0.1%) to avoid solvent-induced cytotoxicity.[6]

Dilution Table (Example for 10 mM Stock):

Final Assay Concentration	Dilution Factor	Preparation (in Media)	Final DMSO %
10 µM	1:1000	1 µL Stock + 999 µL Media	0.1%
50 µM	1:200	1 µL Stock + 199 µL Media	0.5%
100 µM	1:100	1 µL Stock + 99 µL Media	1.0% (Caution*)

*Note: 1.0% DMSO may be toxic to sensitive cell lines. Verify cell tolerance.

Troubleshooting

Issue	Possible Cause	Solution
Precipitation upon thawing	Low solubility at low temp	Warm to 37°C and vortex/sonicate until clear.
Precipitation in media	"Crashing out" due to pH/Salts	Dilute stepwise: DMSO Stock PBS/Buffer Media. Or reduce final concentration.
Loss of Activity	Degradation / Freeze-Thaw	Use fresh aliquots. Ensure storage was at -80°C. Check expiration.

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